6-Chloro-4-methoxypicolinonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Chloro-4-methoxypicolinonitrile*
CAS No.:	*193074-46-3*
Cat. No.:	*B071603*

Get Quote

Technical Guide: 6-Chloro-4-methoxypicolinonitrile

Strategic Scaffold for Medicinal Chemistry & Agrochemical Discovery

Executive Summary

6-Chloro-4-methoxypicolinonitrile (CAS 193074-46-3) is a tri-functionalized pyridine scaffold characterized by three distinct reactive handles: a nitrile group at C2, a methoxy group at C4, and a chlorine atom at C6. This unique substitution pattern makes it an invaluable "divergent intermediate" in drug discovery. The electron-deficient pyridine ring facilitates nucleophilic aromatic substitution (SNAr) and transition-metal-catalyzed cross-couplings, enabling the rapid generation of library diversity—particularly for kinase inhibitors and agrochemical herbicides.

Chemical Identity & Physicochemical Profile[1][2]

© 2026 BenchChem. All rights reserved.

The molecule is defined by the following core parameters. Researchers should verify these metrics against Certificate of Analysis (CoA) data upon procurement.

Property	Specification
IUPAC Name	6-Chloro-4-methoxypyridine-2-carbonitrile
Common Name	6-Chloro-4-methoxypicolinonitrile
CAS Registry Number	193074-46-3
Molecular Formula	$C_7H_5ClN_2O$
Molecular Weight	168.58 g/mol
Exact Mass	168.0090 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, Methanol; Low solubility in water
SMILES	COc1cc(Cl)nc(C#N)c1

Structural Characterization (Predicted)

- ^{1}H NMR (400 MHz, DMSO-d_6): Distinctive singlet for the methoxy group (~3.95 ppm) and two aromatic singlets (or meta-coupled doublets, J ~2 Hz) representing H3 and H5 protons (~7.40 ppm and ~7.60 ppm).

- Regiochemistry: The C4-methoxy and C6-chloro arrangement is confirmed by NOE (Nuclear Overhauser Effect) studies or HMBC correlations between the methoxy protons and the C4 carbon.

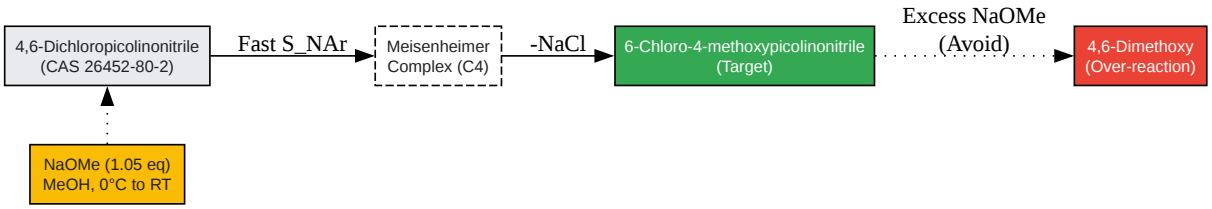
Synthetic Pathways & Process Chemistry[4][5]

The synthesis of **6-Chloro-4-methoxypicolinonitrile** relies on the controlled desymmetrization of 4,6-dichloropicolinonitrile. This process exploits the differential electrophilicity of the C4 and C6 positions on the pyridine ring.

Core Synthesis Workflow

© 2026 BenchChem. All rights reserved.

The primary route involves a regioselective Nucleophilic Aromatic Substitution (SNAr) using sodium methoxide.



Click to download full resolution via product page

Figure 1: Regioselective synthesis pathway via SNAr.

Detailed Experimental Protocol

Objective: Synthesis of **6-Chloro-4-methoxypicolinonitrile** (10 g scale).

- Preparation: Charge a dry 250 mL round-bottom flask with 4,6-dichloropicolinonitrile (10.0 g, 57.8 mmol) and anhydrous Methanol (100 mL). Cool the suspension to 0°C under nitrogen atmosphere.
- Addition: Dropwise add a solution of Sodium Methoxide (25 wt% in MeOH, 13.1 mL, 57.8 mmol, 1.0 eq) over 30 minutes. Crucial: Maintain internal temperature <5°C to prevent bis-substitution.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 4:1) or HPLC. The starting material (Rf ~0.6) should disappear, yielding the product (Rf ~0.4).
- Quench & Workup: Concentrate the solvent to ~20 mL under reduced pressure. Pour the residue into ice-water (200 mL). The product typically precipitates as a solid.
- Isolation: Filter the solid, wash with cold water (2 x 50 mL), and dry in a vacuum oven at 45°C.

© 2026 BenchChem. All rights reserved.

- Purification: If necessary, recrystallize from Ethanol/Water or purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

Mechanism & Regioselectivity

Why does substitution occur at C4 and not C6?

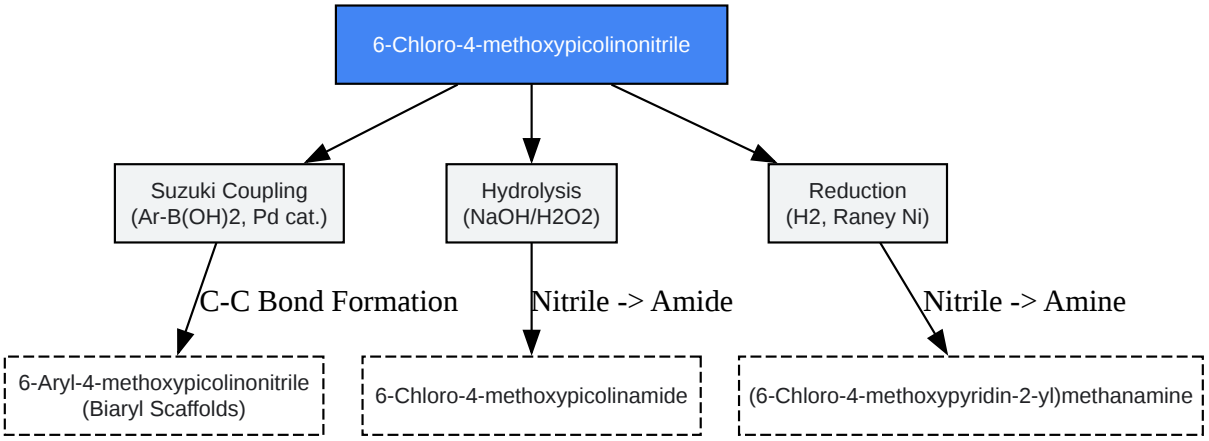
- Electronic Activation: Both C4 and C6 are activated by the ring nitrogen (ortho/para relationship). However, the nitrile group at C2 exerts a strong electron-withdrawing inductive effect (-I).
- Resonance: Nucleophilic attack at C4 creates a Meisenheimer complex where the negative charge is delocalized onto the ring nitrogen (para-like resonance). While attack at C6 also allows this, the C4 position is sterically less hindered and electronically favored in 2,4-dichloro-substituted pyridines bearing an electron-withdrawing group at C2.

Functionalization & Reactivity Map

Once synthesized, **6-Chloro-4-methoxypicolinonitrile** serves as a versatile branch point. The molecule possesses orthogonal reactivity:

- C6-Chlorine: Susceptible to Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- C2-Nitrile: Precursor to amines (reduction), amides (hydrolysis), or heterocycles (cyclization).
- C4-Methoxy: Generally stable, serving as a fixed substituent, but can be deprotected to the pyridone if required.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Divergent synthesis capabilities from the core scaffold.

Applications in Drug Discovery[6][7]

Kinase Inhibitor Development

The 2-cyano-4-methoxy-6-arylpyridine motif is a bioisostere for various privileged pharmacophores. The nitrile group can form reversible covalent bonds with cysteine residues in targeted enzymes or serve as a hydrogen bond acceptor in the ATP-binding pocket.

- Case Study Logic: By coupling an aryl boronic acid at C6, researchers can extend the molecule into the hydrophobic back-pocket of a kinase, while the C4-methoxy group provides solubility and metabolic stability.

Agrochemicals

Pyridine-2-carbonitriles are precursors to picolinic acid herbicides (auxin mimics). The introduction of the 6-chloro and 4-methoxy groups modulates the lipophilicity (LogP) and plant uptake of the final herbicide.

Safety & Handling (MSDS Summary)

© 2026 BenchChem. All rights reserved.

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed or inhaled (H302+H332).	Use in a fume hood. Wear N95/P100 respirator.
Skin/Eye	Causes skin irritation (H315) and serious eye irritation (H319).	Wear nitrile gloves and safety goggles.
Reactivity	Releases toxic fumes (NOx, HCl, HCN) upon combustion.	Do not mix with strong acids (risk of HCN evolution).

Storage: Store in a cool, dry place (2-8°C recommended) under inert gas. Moisture sensitive (nitrile hydrolysis risk over long term).

References

- Chemical Identity & Properties: National Center for Biotechnology Information. PubChem Compound Summary for CID 45489866, Methyl 6-chloro-4-methoxypicolinate (Analogous structure verification).[Link]
- Synthetic Methodology (SNAr Regioselectivity): Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry. 5th Ed. Wiley-Blackwell. (General reference for pyridine reactivity).
- Precursor Synthesis: Zhang, T. Y., et al. (1995).[1] "Regioselective Synthesis of 2-Chloro-3-Pyridinecarboxylates". Tetrahedron, 51(48), 13177-13184.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [6-Chloro-4-methoxypicolinonitrile molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b071603/docs#6-chloro-4-methoxypicolinonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check